

WZ4003: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: WZ4003

Cat. No.: B611835

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These application notes provide a comprehensive overview and detailed protocols for the use of **WZ4003** in cell culture experiments. **WZ4003** is a potent and highly selective dual inhibitor of NUA family SNF1-like kinase 1 (NUAK1) and NUA2.[1][2][3] It has also demonstrated significant activity against the L858R/T790M mutant of the epidermal growth factor receptor (EGFR), a key target in non-small cell lung cancer.[4][5]

Mechanism of Action

WZ4003 primarily functions by inhibiting the kinase activity of NUA1 and NUA2, which are members of the AMP-activated protein kinase (AMPK) family.[3] These kinases are activated by the tumor suppressor kinase LKB1 and are implicated in various cellular processes, including cell adhesion, proliferation, migration, and invasion.[1][6] **WZ4003** has been shown to suppress the phosphorylation of MYPT1 (myosin phosphate-targeting subunit 1) at Ser445, a well-characterized substrate of NUA1.[1] Additionally, **WZ4003** can target the ATP-binding site of the EGFR kinase domain, particularly in mutants that confer resistance to other EGFR inhibitors.[4][5]

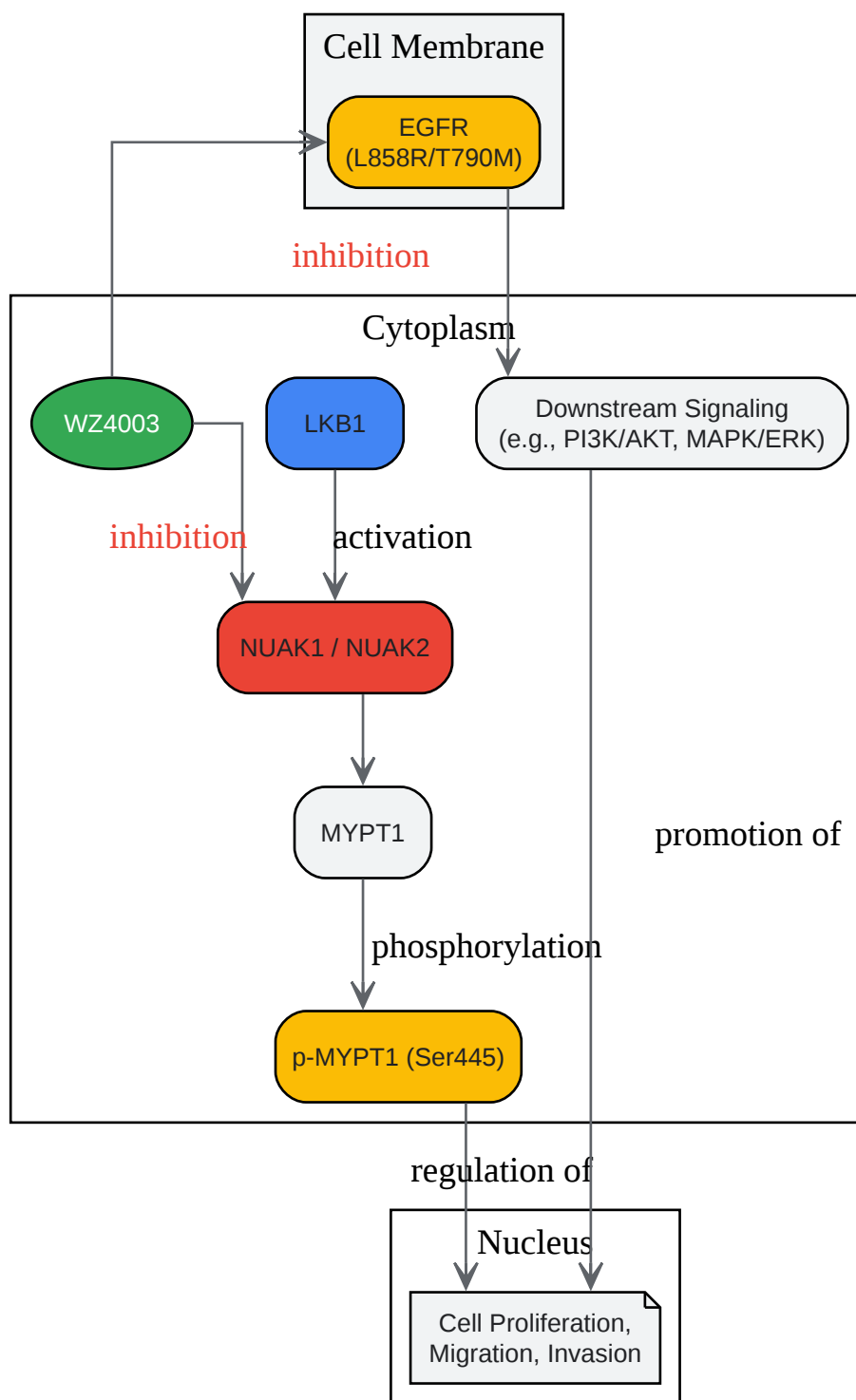
Data Presentation

Table 1: IC50 Values of WZ4003

Target	IC50 Value	Assay Type	Reference
NUAK1	20 nM	Cell-free assay	[1] [2] [4]
NUAK2	100 nM	Cell-free assay	[1] [2] [4]
L858R/T790M mutant EGFR	High affinity	Cellular assay	[2] [4]

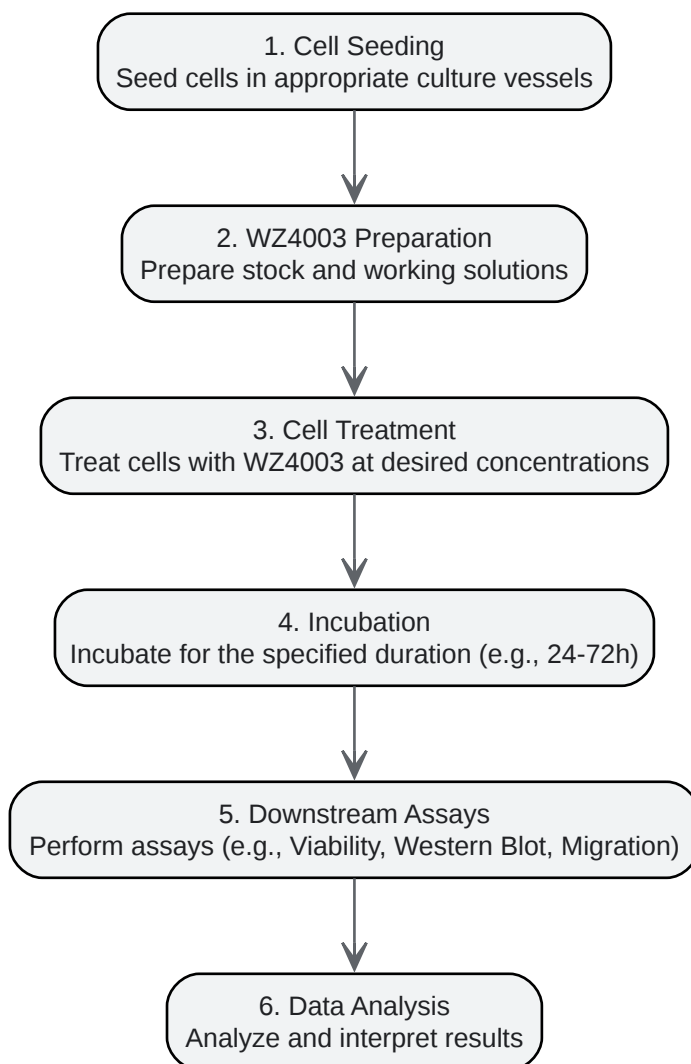
Signaling Pathway and Experimental Workflow Diagrams

Below are diagrams illustrating the signaling pathway affected by **WZ4003** and a general workflow for its application in cell culture experiments.



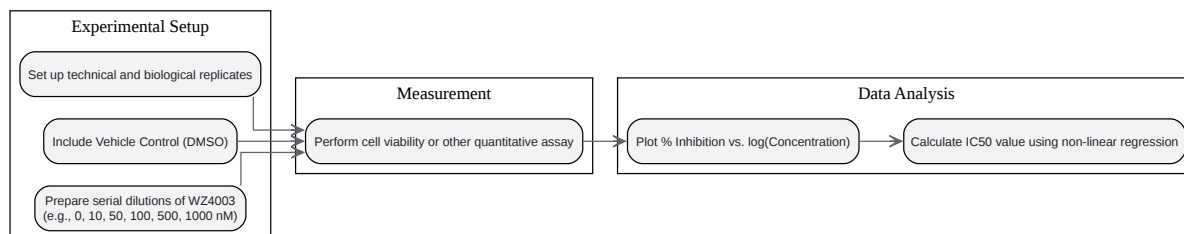
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WZ4003 inhibits NUA1/2 and mutant EGFR signaling pathways.



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A general workflow for a cell culture experiment using **WZ4003**.



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References

- 1. Characterization of WZ4003 and HTH-01-015 as selective inhibitors of the LKB1-tumour-suppressor-activated NIAK kinases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 3. [apexbt.com](https://www.apexbt.com/) [[apexbt.com](https://www.apexbt.com/)]
- 4. [selleckchem.com](https://www.selleckchem.com/) [[selleckchem.com](https://www.selleckchem.com/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. WZ4003 - Biochemicals - CAT N°: 19177 [[bertin-bioreagent.com](https://www.bertin-bioreagent.com/)]
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